

A Comparative Guide to the Mechanical Properties of NDI and TDI Based Polyurethanes

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1,5-Diisocyanatonaphthalene

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In the vast landscape of polyurethane elastomers, the choice of diisocyanate is a critical determinant of the final material's performance characteristics. Among the aromatic diisocyanates, 1,5-Naphthalene diisocyanate (NDI) and Toluene diisocyanate (TDI) are two prominent choices that yield polyurethanes with distinct mechanical profiles. This guide provides an in-depth comparison of NDI and TDI-based polyurethanes, offering supporting experimental data and methodologies to inform material selection for demanding applications.

Unveiling the Chemical Architecture: NDI vs. TDI

The fundamental differences in the mechanical behavior of NDI and TDI-based polyurethanes originate from their molecular structures.

1,5-Naphthalene diisocyanate (NDI) possesses a rigid and symmetrical naphthalene backbone. This inherent rigidity translates to a highly ordered and efficient packing of the hard segments in the polyurethane matrix, leading to superior mechanical and dynamic properties.^[1] Polyurethanes based on NDI, commercially known as Vulkollan®, are renowned for their ultra-

high performance, particularly in applications requiring exceptional dynamic load-bearing capabilities.^{[2][3]}

Toluene diisocyanate (TDI), typically a mixture of 2,4 and 2,6 isomers, has a less symmetrical structure compared to NDI. This results in a more flexible polymer chain. TDI-based polyurethanes are known for their good elasticity, flexibility, and cost-effectiveness, making them suitable for a wide range of applications, including flexible foams and elastomers.^{[4][5]}

Diagram of Isocyanate Structures

Toluene diisocyanate (TDI)

TDI Structure

1,5-Naphthalene diisocyanate (NDI)

NDI Structure

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Caption: Chemical structures of NDI and TDI.

A Head-to-Head Comparison: Mechanical Properties

The following table summarizes the typical mechanical properties of NDI-based (Vulkollan®) and TDI-based polyurethanes. It is important to note that these values can vary depending on the specific formulation, including the type of polyol and curative used.

Mechanical Property	NDI-based Polyurethane (Vulkollan® 95 Shore A)	TDI Ester-Based Polyurethane (90A - 55D)	TDI Ether-Based Polyurethane (85A - 45D)	Test Method
Hardness	95 (± 3) Shore A	A90 - D55	A85 - D45	ASTM D2240 / DIN ISO 7619-1
Tensile Strength	-	45-50 MPa	35 MPa	ASTM D412 / ASTM D638
Elongation at Break	approx. 640%	400-450%	450-500%	ASTM D412 / DIN 53504
Stress at 100% Elongation	10.5–11 MPa	-	-	DIN 53504
Tear Strength	70–75 kN/m	-	-	ASTM D624 / DIN ISO 34-1
Compression Set (70h, 23°C)	12–14%	-	-	ASTM D395 / DIN ISO 815-1
Rebound Resilience	55–60%	-	-	ASTM D2632 / DIN 53512
Abrasion Resistance	37 mm ³	-	-	DIN ISO 4649

Note: Data for TDI-based polyurethanes are sourced from technical data sheets and may not represent the full range of achievable properties.[\[6\]](#)[\[7\]](#) Data for NDI-based polyurethane is for Vulkollan® 95 Shore A.[\[8\]](#)

From the data, it is evident that NDI-based polyurethanes, exemplified by Vulkollan®, exhibit exceptional mechanical strength, particularly in terms of tear strength and low compression set, which underscores their durability and ability to maintain their shape after prolonged stress.[\[3\]](#) [\[9\]](#) Their high rebound resilience is indicative of their excellent dynamic performance and low heat buildup during cyclic loading.[\[3\]](#)

TDI-based polyurethanes, while demonstrating good tensile strength and elongation, are generally positioned as a more versatile and cost-effective option for applications where the extreme performance of NDI is not a prerequisite.^[4]

The Science Behind the Numbers: Experimental Protocols

To ensure the reliability and reproducibility of mechanical property data, standardized testing methodologies are crucial. The following are the key experimental protocols used to characterize NDI and TDI-based polyurethanes.

Tensile Properties (ASTM D412)

This test method determines the tensile properties of thermoset rubbers and thermoplastic elastomers.^{[2][9]}

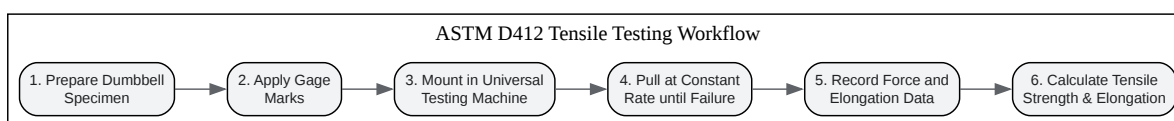
Methodology:

- **Specimen Preparation:** Dumbbell-shaped specimens are cut from a cured polyurethane sheet using a die.
- **Gage Marks:** Two marks are placed on the narrow section of the specimen at a specified distance apart.
- **Testing:** The specimen is mounted in the grips of a universal testing machine and pulled at a constant rate of speed (typically 500 mm/min) until it breaks.
- **Data Acquisition:** The force and the elongation (change in distance between the gage marks) are continuously recorded.
- **Calculations:**
 - **Tensile Strength:** The maximum stress applied to the specimen before it ruptures.
 - **Elongation at Break:** The percentage increase in the original length of the specimen at the point of rupture.

- Modulus: The stress at a specific elongation.

Causality Behind Experimental Choices: The dumbbell shape ensures that failure occurs in the central, uniform section of the specimen, away from the clamping points. The constant rate of extension is critical for obtaining comparable results, as the mechanical properties of elastomers can be strain-rate dependent.

Experimental Workflow for Tensile Testing



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Caption: ASTM D412 tensile testing workflow.

Tear Strength (ASTM D624)

This test measures the resistance of an elastomer to tearing.[3][10]

Methodology:

- Specimen Preparation: Specimens of a specific shape (e.g., crescent, angle, or trouser) are cut from a cured sheet. For some specimen types, a small cut is intentionally made.
- Testing: The specimen is mounted in a tensile testing machine.
- Force Application: A force is applied to propagate the tear at a constant rate of grip separation (e.g., 500 mm/min for angle specimens).[10]
- Data Acquisition: The force required to propagate the tear is recorded.
- Calculation: Tear strength is expressed as the force per unit thickness of the specimen.

Causality Behind Experimental Choices: The different specimen geometries are designed to simulate various types of tearing that might occur in service. The pre-cut notch in some specimens helps to initiate the tear in a controlled manner.

Compression Set (ASTM D395)

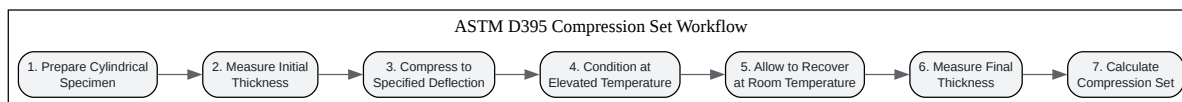
This test method evaluates the ability of a rubber material to retain its elastic properties after prolonged compressive stress.^[4]

Methodology:

- Specimen Preparation: Cylindrical disk-shaped specimens are used.
- Initial Measurement: The initial thickness of the specimen is measured.
- Compression: The specimen is compressed to a specified percentage of its original height between two parallel plates.
- Conditioning: The compressed specimen is kept at a specified temperature for a set duration (e.g., 22 hours at 70°C).
- Recovery: The specimen is removed from the compression device and allowed to recover for 30 minutes at room temperature.
- Final Measurement: The final thickness of the specimen is measured.
- Calculation: Compression set is the percentage of the original deflection that is not recovered.

Causality Behind Experimental Choices: This test simulates the conditions experienced by seals, gaskets, and other components that are under constant compression. The elevated temperature accelerates the aging process and provides a more realistic measure of long-term performance.

Experimental Workflow for Compression Set Testing



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Caption: ASTM D395 compression set testing workflow.

Rebound Resilience (ASTM D2632)

This test measures the impact resilience of solid rubber by the vertical rebound of a dropped mass.

Methodology:

- Apparatus: A vertical rebound resilience tester, which consists of a plunger that is dropped from a specified height.
- Specimen: A flat, smooth specimen of a specified thickness.
- Procedure: The plunger is released and allowed to fall onto the specimen.
- Measurement: The height of the first rebound is measured.
- Calculation: Rebound resilience is the ratio of the rebound height to the drop height, expressed as a percentage.

Causality Behind Experimental Choices: This test provides a measure of the elasticity of the material and its ability to absorb and return energy. It is a key indicator of the dynamic performance of an elastomer and its suitability for applications involving vibration damping and energy absorption.

Dynamic Mechanical Analysis (DMA)

DMA is a powerful technique used to study the viscoelastic properties of materials as a function of temperature, time, and frequency.

Methodology:

- **Specimen Preparation:** A small, rectangular or cylindrical specimen is prepared.
- **Testing:** The specimen is subjected to a sinusoidal oscillating stress in a specific mode (e.g., tension, compression, or shear).
- **Temperature Sweep:** The temperature is varied over a range while the frequency of oscillation is held constant.
- **Data Acquisition:** The instrument measures the storage modulus (E' or G'), loss modulus (E'' or G''), and tan delta (the ratio of loss modulus to storage modulus).
- **Analysis:** The data is plotted to show the changes in viscoelastic properties with temperature, revealing important information about the glass transition temperature (T_g), damping behavior, and the elastic and viscous response of the material.

Causality Behind Experimental Choices: DMA provides a more comprehensive understanding of a material's behavior under dynamic conditions than single-point tests. By varying temperature and frequency, it can simulate a wide range of service conditions and provide critical data for material modeling and performance prediction.

Conclusion: Selecting the Right Polyurethane for Your Application

The choice between NDI and TDI-based polyurethanes is ultimately driven by the specific performance requirements of the application.

NDI-based polyurethanes are the material of choice for applications demanding the highest level of mechanical and dynamic performance. Their exceptional tear strength, low compression set, and high rebound resilience make them ideal for components subjected to high loads, repetitive stress, and dynamic flexing, such as high-performance wheels, rollers, and vibration damping elements.^{[3][9]}

TDI-based polyurethanes offer a versatile and cost-effective solution for a broad range of applications where good elasticity and flexibility are required. They are well-suited for products such as seals, gaskets, and flexible foams.^[4]

By understanding the fundamental differences in their chemical structure and the resulting mechanical properties, researchers, scientists, and drug development professionals can make informed decisions in selecting the optimal polyurethane elastomer to ensure the reliability and performance of their products.

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- To cite this document: BenchChem. [A Comparative Guide to the Mechanical Properties of NDI and TDI Based Polyurethanes]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1218181/docs#a-comparative-guide-to-the-mechanical-properties-of-ndi-and-tdi-based-polyurethanes\]](https://www.benchchem.com/product/b1218181/docs#a-comparative-guide-to-the-mechanical-properties-of-ndi-and-tdi-based-polyurethanes)

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